

Common interferences in the gravimetric determination of nickel with Diphenylglyoxime

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Compound of Interest

Compound Name: Diphenylglyoxime

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Technical Support Center: Gravimetric Determination of Nickel with Dimethylglyoxime

Welcome to the technical support center for the gravimetric analysis of nickel using dimethylglyoxime (DMG). This guide provides troubleshooting advice, frequently asked questions (FAQs), and detailed protocols to assist researchers, scientists, and drug development professionals in obtaining accurate and reliable results.

Frequently Asked Questions (FAQs) & Troubleshooting Guide

This section addresses common issues encountered during the gravimetric determination of nickel.

Issue 1: Incomplete or No Precipitate Formation

- Question: I've added dimethylglyoxime to my nickel solution, but no red precipitate has formed, or it appears to be dissolving. What is the problem?
- Answer: This issue is almost always related to the pH of the solution. The quantitative precipitation of nickel dimethylglyoximate, $\text{Ni}(\text{C}_4\text{H}_7\text{N}_2\text{O}_2)_2$, occurs in a pH range of 5 to 9.^[1]^[2]^[3]^[4]

- Too Acidic (pH < 5): In a strongly acidic medium, the equilibrium shifts, favoring the dissolution of the nickel-DMG complex back into Ni^{2+} ions.[1][2][3] Dimethylglyoxime itself is a weak acid and remains undissociated in a highly acidic solution, making the precipitating anion unavailable.[5]
- Troubleshooting: Ensure the solution is slightly alkaline. After adding the DMG reagent, add ammonia solution dropwise until the solution is faintly ammoniacal (a faint smell of ammonia should be detectable above the solution).[3][6] A buffer, such as ammonia or citrate, should be used to maintain the correct pH.[1][2][4]

Issue 2: Results Are Consistently Too High

- Question: My final calculated percentage of nickel is higher than expected. What are the potential causes?
- Answer: High results can stem from several sources of contamination or co-precipitation.
 - Interference from Other Metal Ions: Cations like iron(III), chromium(III), and aluminum(III) can precipitate as hydroxides in the alkaline conditions required for nickel precipitation. While cobalt(II) does not precipitate as a hydroxide, it can form a soluble complex with DMG and may co-precipitate with the nickel complex, especially at lower pH values.[1][2][7]
 - Troubleshooting: To prevent the precipitation of interfering metal hydroxides (like Fe^{3+}), add a masking agent such as tartaric acid or citric acid before making the solution alkaline.[2][6] These agents form stable, soluble complexes with the interfering ions, keeping them in solution.[2][6]
 - Excess Dimethylglyoxime Reagent: Dimethylglyoxime is only sparingly soluble in water and is typically prepared as an alcoholic solution.[2] Adding a large excess of the reagent can cause the DMG itself to precipitate, leading to a positive error.[1][3]
 - Troubleshooting: Avoid using a large excess of the DMG solution. A slight excess is sufficient to ensure complete precipitation of nickel.[1][3]
 - Co-precipitation: This occurs when impurities are trapped within the desired precipitate during its formation.[4]

- Troubleshooting: Precipitate from a dilute solution and add the precipitating reagent slowly with constant stirring. Digestion of the precipitate (letting it stand in the hot mother liquor) can also help to form larger, purer crystals.[\[6\]](#)

Issue 3: The Precipitate is Bulky and Difficult to Filter

- Question: The nickel-dimethylglyoxime precipitate is very fluffy and clogs the filter crucible. How can I get a denser, more manageable precipitate?
- Answer: Nickel dimethylglyoximate is known for being a very bulky precipitate.[\[1\]](#)[\[2\]](#)[\[4\]](#)
 - Troubleshooting: The compactness of the precipitate can be significantly improved by a technique called precipitation from a homogeneous solution. First, adjust the pH of the solution to 3 or 4. Then, add the DMG reagent along with urea. Upon heating the solution, the urea slowly hydrolyzes to produce ammonia, which gradually and uniformly raises the pH. This slow increase in pH causes the formation of a much denser and more easily filterable precipitate.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Issue 4: Results Are Consistently Too Low

- Question: My final calculated percentage of nickel is lower than expected. What could have gone wrong?
- Answer: Low results typically indicate a loss of the precipitate at some stage of the experiment.
 - Incorrect pH: As mentioned, a pH below 5 will cause the precipitate to dissolve, leading to incomplete precipitation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Washing with Inappropriate Solvent: The nickel-DMG complex is slightly soluble in alcohol. [\[1\]](#)[\[2\]](#)[\[3\]](#) Washing the precipitate with a solution containing a high concentration of alcohol can lead to losses.
 - Troubleshooting: Wash the precipitate with cold water to minimize solubility losses.[\[8\]](#)
 - Incomplete Precipitation: Not adding enough dimethylglyoxime will result in incomplete precipitation of the nickel.

- Troubleshooting: After filtering, test the filtrate for completeness of precipitation by adding a few more drops of the DMG reagent. If more red precipitate forms, the initial precipitation was incomplete.[\[2\]](#)

Quantitative Data on Interferences

The accuracy of the gravimetric determination of nickel is influenced by factors such as pH and the presence of other metal ions. The following table summarizes data on the co-precipitation of cobalt, a common interference.

Table 1: Effect of pH and Ni/DMG Ratio on Cobalt Co-precipitation

pH	Ni/DMG Molar Ratio	Nickel Precipitation (%)	Cobalt Co-precipitation (%)
6	0.2	~98%	~40%
7	0.2	~98.5%	~20%
8	0.2	98.5%	~20%
8	0.3	~95%	~15%
8	0.1	~99%	~30%

Data adapted from a study on nickel precipitation from cobalt in citrate media.

[\[7\]](#)

The data indicates that while nickel precipitation is high between pH 6 and 8, cobalt co-precipitation increases significantly as the pH drops from 7 to 6.[\[7\]](#) An optimal balance is achieved at a pH of 8 with a Ni/DMG ratio of 0.2.[\[7\]](#)

Experimental Protocols

Protocol 1: General Gravimetric Determination of Nickel

This protocol outlines the fundamental steps for precipitating nickel with dimethylglyoxime.

- **Sample Preparation:** Accurately weigh a sample containing a known amount of nickel (to yield not more than 100 mg of Ni) and dissolve it in an appropriate acid (e.g., HCl).[8]
- **pH Adjustment (Initial):** Dilute the sample solution to approximately 150-200 mL with distilled water and make it slightly acidic with HCl.[2][3]
- **Heating:** Heat the solution to 60-80°C on a hot plate. Do not boil.[3][6]
- **Addition of Precipitating Reagent:** Add a 1% alcoholic solution of dimethylglyoxime. The amount added should be in slight excess of the stoichiometric requirement.[3]
- **Precipitation:** Immediately and slowly add dilute ammonia solution dropwise with constant stirring until the solution is slightly alkaline and a red precipitate forms.[6] The odor of ammonia should be faintly detectable.[3]
- **Digestion:** Keep the beaker on a water bath or hot plate at 60°C for 30-60 minutes.[3][6] Allow the solution to cool to room temperature.
- **Filtration:** Filter the precipitate through a pre-weighed sintered glass crucible of medium porosity.
- **Washing:** Wash the precipitate several times with cold distilled water until the washings are free of chloride ions.[8]
- **Drying:** Dry the crucible containing the precipitate in an oven at 110-120°C for at least one hour, or until a constant weight is achieved.[3]
- **Calculation:** Weigh the crucible and precipitate. The weight of nickel is calculated using the gravimetric factor of 0.2032 for $\text{Ni}(\text{C}_4\text{H}_7\text{N}_2\text{O}_2)_2$.[3][8]

Protocol 2: Determination of Nickel in the Presence of Iron

This protocol includes a critical step to prevent interference from iron.

- **Sample Preparation:** Dissolve the sample (e.g., a steel sample) in a mixture of acids as required (e.g., HCl and HNO_3) to ensure both the sample dissolves and any iron is oxidized

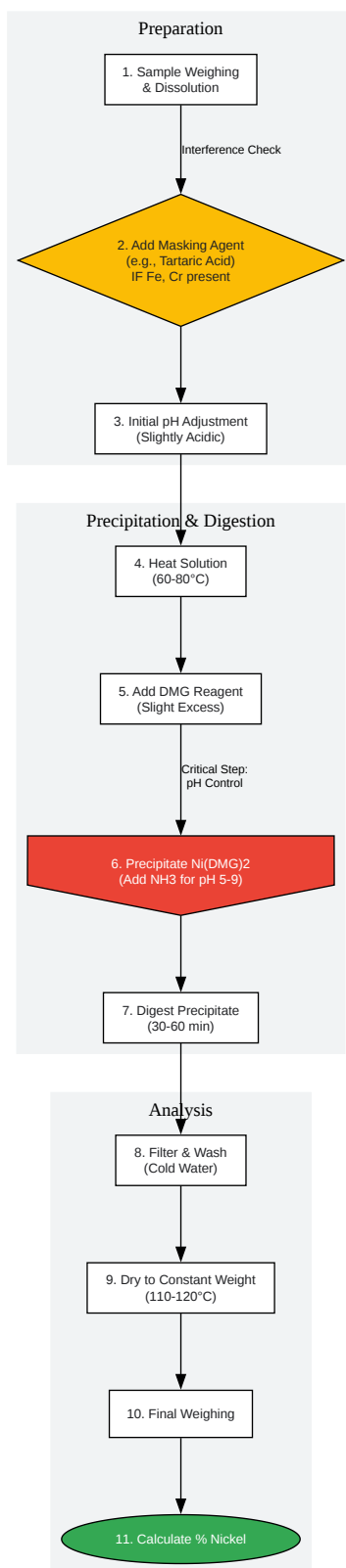
to Fe(III).[6]

- Masking of Iron: Dilute the solution to ~150 mL. Add approximately 2 grams of tartaric acid or citric acid and stir until it is completely dissolved.[2][8] This will keep the iron in solution when the pH is raised.
- Neutralization: Add dilute ammonia solution until the solution is neutral or slightly alkaline. If any precipitate of iron hydroxide forms, acidify the solution, add more tartaric acid, and repeat the neutralization.[2][6] The solution should remain clear.
- Proceed with Precipitation: Follow steps 3 through 10 from Protocol 1 to precipitate, filter, dry, and weigh the nickel dimethylglyoximate.

Visualizations

Experimental Workflow Diagram

The following diagram illustrates the complete workflow for the gravimetric determination of nickel, highlighting key control points for preventing interferences.

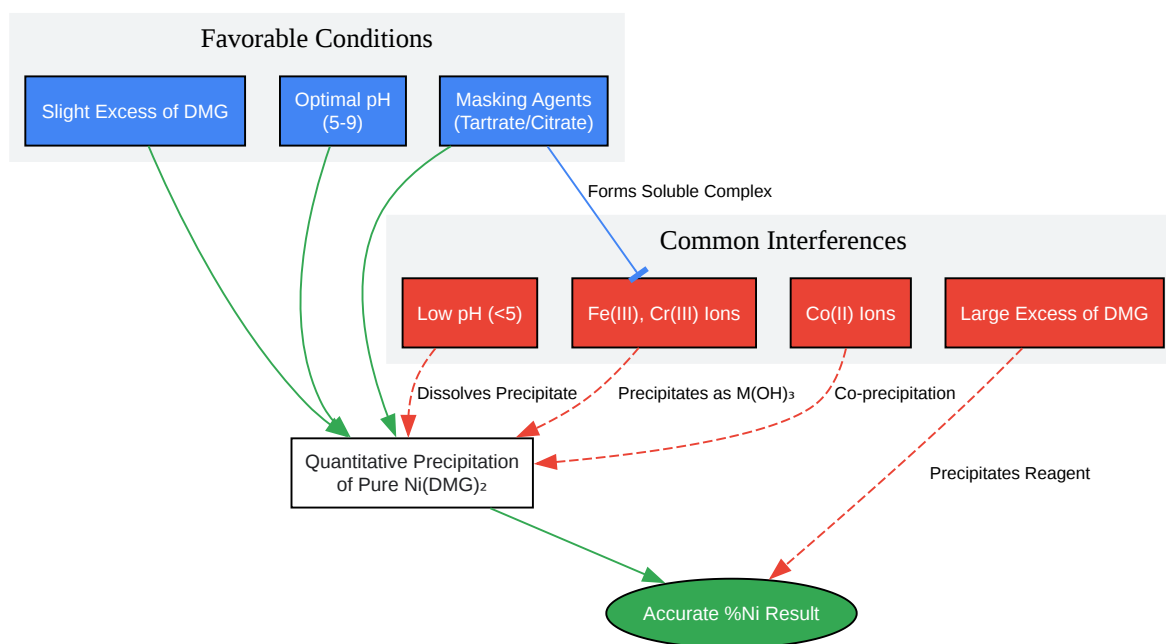


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Caption: Workflow for the gravimetric determination of nickel with dimethylglyoxime.

Logical Relationship Diagram for Interferences

This diagram shows the relationship between experimental conditions, interferences, and achieving an accurate result.



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Caption: Logical map of interferences and mitigation strategies.

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References

- 1. people.bu.edu [people.bu.edu]
- 2. chemlab.truman.edu [chemlab.truman.edu]
- 3. zchoiact.put.poznan.pl [zchoiact.put.poznan.pl]
- 4. Gravimetric Estimation of Nickel (Theory) : Inorganic Chemistry Virtual Lab : Chemical Sciences : Amrita Vishwa Vidyapeetham Virtual Lab [vlab.amrita.edu]
- 5. quora.com [quora.com]
- 6. egyankosh.ac.in [egyankosh.ac.in]
- 7. saimm.co.za [saimm.co.za]
- 8. Determination of Nickel using Dimethylglyoxime - 911Metallurgist [911metallurgist.com]
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